

The Versatility of 4-Formyl-2-methoxyphenyl cyclopropanecarboxylate in Modern Organic Synthesis

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Compound of Interest

Compound Name: 4-Formyl-2-methoxyphenyl cyclopropanecarboxylate

Cat. No.: B1300803

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Application Notes & Protocols

For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Formyl-2-methoxyphenyl cyclopropanecarboxylate is a versatile bifunctional building block in organic synthesis, integrating the reactive aldehyde functionality of vanillin with the unique conformational and electronic properties of a cyclopropane ring. This unique combination makes it a valuable precursor for the synthesis of a diverse range of heterocyclic compounds and complex molecular architectures, with potential applications in medicinal chemistry and materials science. The vanillin core, a well-known privileged scaffold in drug discovery, provides a platform for generating derivatives with a wide spectrum of biological activities, including antimicrobial, anti-inflammatory, and anticancer properties.^{[1][2][3][4]} The cyclopropanecarboxylate moiety introduces conformational rigidity and metabolic stability, which are desirable features in drug design.^{[5][6][7]}

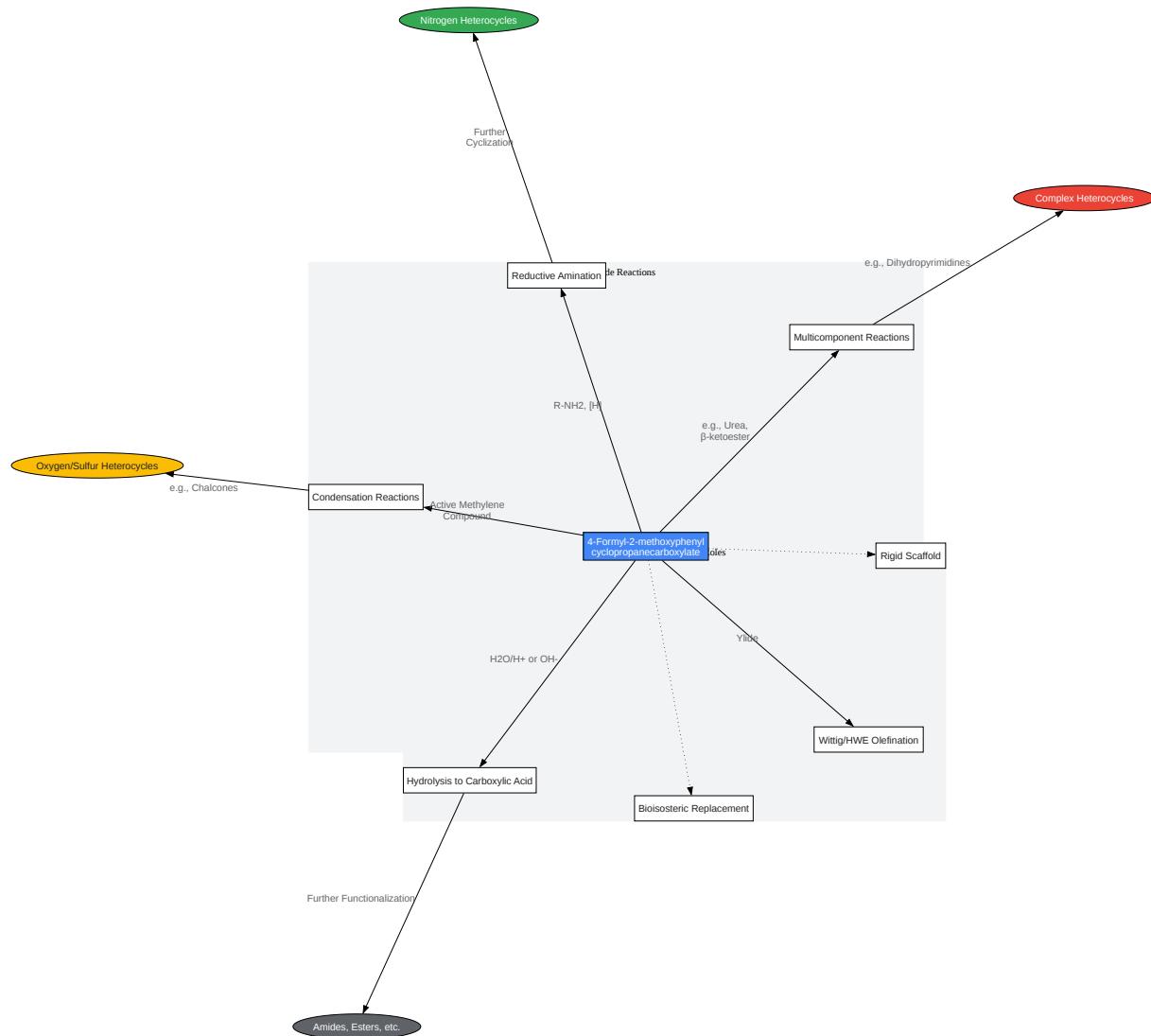
This document provides an overview of the potential applications of **4-Formyl-2-methoxyphenyl cyclopropanecarboxylate** as a building block and details experimental protocols for its utilization in key synthetic transformations.

Key Features and Potential Applications

The reactivity of **4-Formyl-2-methoxyphenyl cyclopropanecarboxylate** is centered around its two primary functional groups: the aldehyde and the cyclopropanecarboxylate ester.

- **Aldehyde Group:** The formyl group is a versatile handle for a wide array of chemical transformations, including:
 - Reductive amination: To introduce diverse amine functionalities.
 - Wittig and Horner-Wadsworth-Emmons reactions: For the formation of carbon-carbon double bonds.
 - Condensation reactions: With active methylene compounds to form chalcones and other intermediates.
 - Multicomponent reactions: Such as the Biginelli or Hantzsch reactions for the rapid construction of complex heterocyclic scaffolds.^[8]
- **Cyclopropanecarboxylate Group:** This moiety can serve multiple roles:
 - **Rigid Scaffold:** The cyclopropane ring provides a three-dimensional structure that can be exploited to control the orientation of substituents and enhance binding to biological targets.^[6]
 - **Bioisosteric Replacement:** It can act as a bioisostere for other groups, influencing the pharmacokinetic and pharmacodynamic properties of a molecule.
 - **Modulating Group:** The ester can be hydrolyzed to the corresponding carboxylic acid, which can then be further functionalized.

Diagram of Synthetic Potential

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